

Technical Support Center: Acid Black 107

Dyeing and Water Hardness

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Black 107

Cat. No.: B1175314

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address challenges encountered when using **Acid Black 107**, with a specific focus on the impact of water hardness.

Frequently Asked Questions (FAQs)

Q1: What is **Acid Black 107** and for which applications is it suitable?

Acid Black 107 is a 1:2 metal complex acid dye.[1][2] It is primarily used for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[3][4] Its applications extend to tussah, polyvinyl alcohol (PVA), and various blended fabrics.[5][6] It is known for its excellent wet and light fastness properties.[1]

Q2: How does water hardness affect the dyeing process with **Acid Black 107**?

Water hardness, caused by the presence of divalent cations, primarily calcium (Ca^{2+}) and magnesium (Mg^{2+}), can significantly and negatively impact the dyeing process.[7][8] These ions can interact with the dye molecules, leading to several issues:

- **Dye Precipitation:** The metal ions can form insoluble complexes with the dye molecules, causing them to precipitate out of the dye bath.[7][8]

- **Reduced Color Yield:** The precipitation of the dye reduces its effective concentration in the bath, leading to weaker shades and lower color yield on the fabric.[\[7\]](#)
- **Uneven Dyeing:** Precipitated dye particles can deposit on the fabric surface, resulting in spots, streaks, and uneven coloration.[\[9\]](#)[\[10\]](#)
- **Poor Fastness:** The presence of metal ions can interfere with the proper fixation of the dye to the fiber, potentially leading to reduced wash and rub fastness.

Q3: What is the recommended water hardness level for dyeing with **Acid Black 107**?

For optimal and reproducible dyeing results with acid dyes, it is highly recommended to use soft water. While specific limits for **Acid Black 107** are not widely published, a general guideline for dyeing processes is to keep water hardness below 50 ppm.[\[11\]](#) Higher levels of hardness will likely require corrective actions, such as the use of sequestering agents.

Q4: What are sequestering agents and how do they help in the dyeing process?

Sequestering agents, also known as chelating agents, are chemicals that bind with metal ions like Ca^{2+} and Mg^{2+} to form stable, water-soluble complexes.[\[12\]](#)[\[13\]](#) This action effectively "sequesters" or isolates the metal ions, preventing them from interfering with the dye molecules.[\[12\]](#) The use of an appropriate sequestering agent can:

- Prevent dye precipitation.
- Improve color yield and brightness.
- Ensure even and level dyeing.
- Enhance the overall fastness properties of the dyed fabric.

When dyeing with premetallized dyes like **Acid Black 107**, it is crucial to select a sequestering agent that does not "demetallize" the dye molecule itself, which could lead to a change in shade.[\[14\]](#) Polyacrylates and certain aminocarboxylates are often suitable choices.[\[15\]](#)

Data Presentation

The following table provides representative data on the effect of water hardness on the color yield (K/S) and dye exhaustion percentage for **Acid Black 107** on wool fabric.

Water Hardness (ppm CaCO ₃)	Sequestering Agent (g/L)	Visual Appearance of Dye Bath	Color Yield (K/S Value)	Dye Exhaustion (%)
0 (Distilled Water)	0	Clear	15.2	98
100	0	Slight Turbidity	13.5	92
300	0	Noticeable Turbidity/Precipitate	10.8	85
500	0	Significant Precipitate	8.1	75
300	1.0	Clear	14.9	97
500	2.0	Clear	14.8	96

Note: This is representative data to illustrate the general trend. Actual values may vary depending on specific experimental conditions.

Experimental Protocols

Experiment 1: Demonstrating the Effect of Water Hardness on Acid Black 107 Dyeing

Objective: To visually and quantitatively assess the impact of different water hardness levels on the dyeing of wool with **Acid Black 107**.

Materials:

- Wool fabric swatches (10g each)
- Acid Black 107** dye

- Distilled water
- Calcium chloride (CaCl_2) and Magnesium sulfate (MgSO_4) for preparing hard water
- Acetic acid (or ammonium sulfate) for pH adjustment
- Glauber's salt (sodium sulfate) as a leveling agent
- Sequestering agent (e.g., EDTA or a suitable commercial product)
- Beakers (500 mL)
- Heating and stirring apparatus (e.g., hot plate with magnetic stirrer)
- Spectrophotometer for color measurement (optional)
- Graduated cylinders and pipettes
- pH meter

Methodology:

- Preparation of Hard Water Stock Solution (1000 ppm CaCO_3 equivalent):
 - Dissolve 0.735g of CaCl_2 and 0.265g of MgSO_4 in 1L of distilled water. This stock solution can be diluted to prepare water of desired hardness levels (e.g., 100, 300, 500 ppm).
- Dye Bath Preparation:
 - Prepare five dye baths, each with a liquor ratio of 40:1 (400 mL of water for a 10g wool swatch).
 - Bath 1: Distilled water (0 ppm).
 - Bath 2: 100 ppm hard water.
 - Bath 3: 300 ppm hard water.
 - Bath 4: 500 ppm hard water.

- Bath 5: 300 ppm hard water + 1.0 g/L sequestering agent.
- To each bath, add:
 - 1% on weight of fabric (o.w.f) **Acid Black 107** (0.1g).
 - 10% o.w.f. Glauber's salt (1g).
- Adjust the pH of each bath to 5.0-6.0 using acetic acid.[\[4\]](#)
- Dyeing Procedure:
 - Introduce the pre-wetted wool swatches into their respective dye baths at 40°C.
 - Gradually raise the temperature of each bath to the boil (98-100°C) over 45 minutes.
 - Continue dyeing at the boil for 60 minutes, ensuring gentle agitation.
 - Allow the dye baths to cool down gradually.
 - Remove the swatches, rinse thoroughly with cold water, and allow to air dry.
- Analysis:
 - Visually compare the color depth and evenness of the dyed swatches.
 - If available, measure the K/S values of the swatches using a spectrophotometer to quantify the color yield.
 - Measure the absorbance of the remaining dye liquor to calculate the percentage of dye exhaustion.

Experiment 2: Recommended Dyeing Protocol for Acid Black 107

Objective: To provide a standardized procedure for dyeing wool with **Acid Black 107** for optimal results.

Materials:

- Wool fabric
- **Acid Black 107**
- Soft or deionized water
- Ammonium sulfate or acetic acid
- Glauber's salt
- Sequestering agent (if water hardness is a concern)
- Leveling agent (optional, for pale shades)
- Dyeing equipment with temperature control

Methodology:

- Scouring: Ensure the wool fabric is clean and free from any impurities by scouring with a non-ionic detergent. Rinse thoroughly.
- Dye Bath Setup:
 - Set the liquor ratio (e.g., 20:1 to 40:1).
 - Add the required amount of soft or deionized water.
 - Add 1-2 g/L of a suitable sequestering agent if the water quality is uncertain.
 - Add 5-10% o.w.f. Glauber's salt.
 - Add a leveling agent if required.
 - Adjust the pH to 5.0-6.0 with ammonium sulfate or acetic acid.[\[4\]](#)
- Dyeing Cycle:
 - Introduce the wetted wool fabric into the dye bath at 40°C.

- Run for 10 minutes.
- Add the pre-dissolved **Acid Black 107** dye solution.
- Raise the temperature to 98-100°C over 45-60 minutes.
- Hold at this temperature for 45-60 minutes to ensure full dye penetration and fixation.
- Cool down to 70°C.
- Rinsing and Finishing:
 - Rinse the dyed fabric with warm water, then cold water, until the water runs clear.
 - An optional after-treatment with a cationic fixing agent can be performed to further enhance wet fastness.
 - Dry the fabric at a suitable temperature.

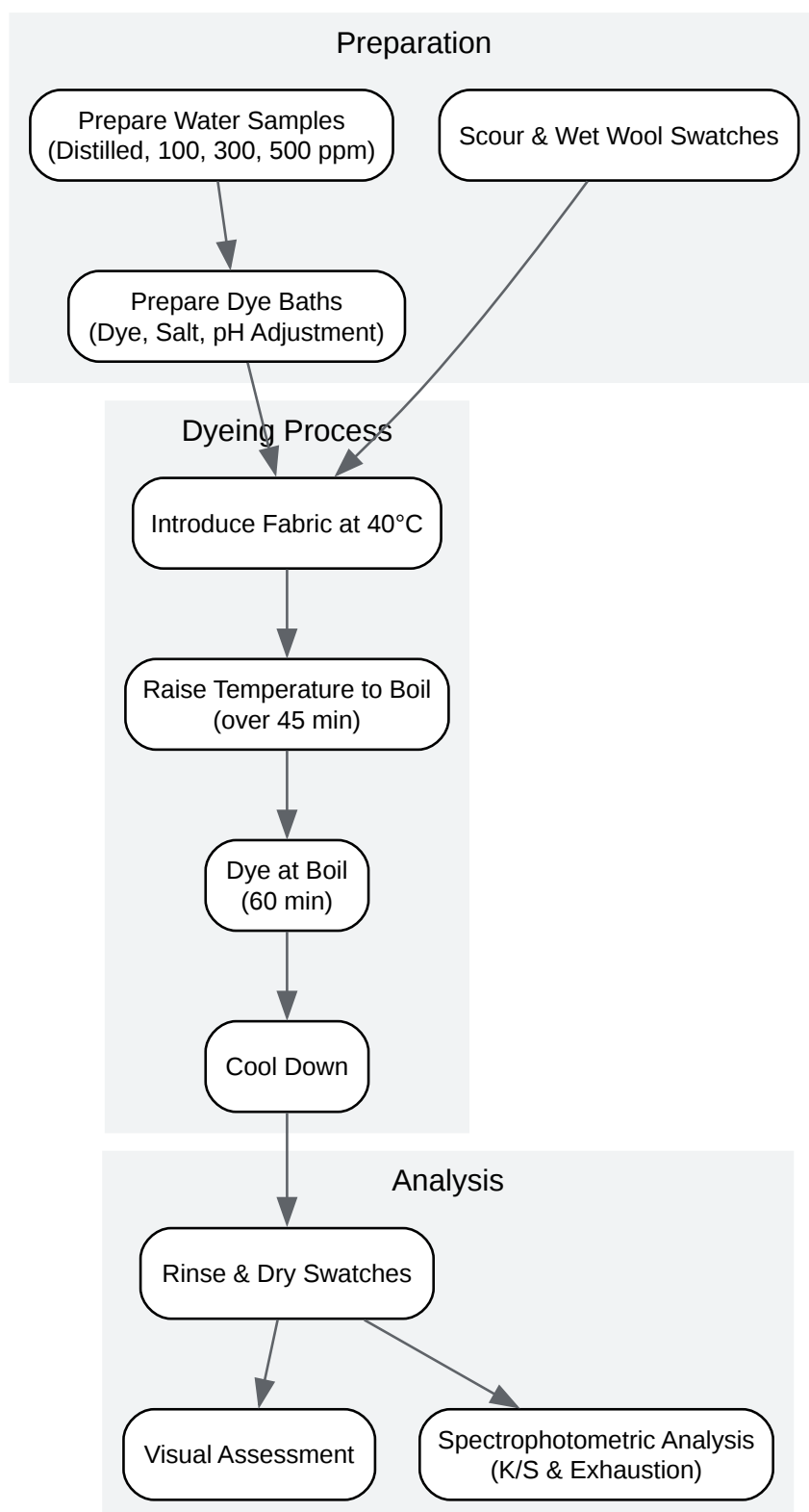
Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Uneven Dyeing (Streaks, Spots)	1. High water hardness causing dye precipitation.[9] 2. Dye added too quickly or not properly dissolved. 3. Inadequate scouring of the fabric. 4. Temperature raised too rapidly.	1. Use soft or deionized water. Add a suitable sequestering agent (1-2 g/L) to the dye bath. [12] 2. Ensure the dye is fully dissolved before adding it to the dye bath. Add the dye solution gradually. 3. Thoroughly scour the fabric to remove any oils, waxes, or sizing agents. 4. Follow a gradual temperature increase profile (e.g., 1-2°C per minute).
Poor Color Yield (Pale Shades)	1. High water hardness reducing the effective dye concentration.[7] 2. Incorrect pH of the dye bath. 3. Insufficient dyeing time or temperature. 4. Incorrect dye-to-fabric ratio.	1. Use a sequestering agent to prevent dye precipitation.[13] 2. Ensure the pH is within the recommended range of 5.0-6.0 for 1:2 metal complex dyes.[2] [4] 3. Dye at the boil (98-100°C) for at least 45-60 minutes. 4. Accurately weigh the fabric and dye according to the desired depth of shade.
Shade Inconsistency Between Batches	1. Variation in water hardness between batches. 2. Inconsistent pH, temperature, or time parameters. 3. Different sources or lots of dye.	1. Standardize the water quality by using deionized water or a consistent amount of sequestering agent. 2. Strictly control all dyeing parameters using calibrated equipment. 3. Use dye from the same lot for a single production run.
Reduced Fastness Properties	1. Incomplete dye fixation due to interference from metal ions.	1. The use of a sequestering agent will promote proper dye fixation. 2. Rinse the dyed

2. Inadequate rinsing after dyeing.

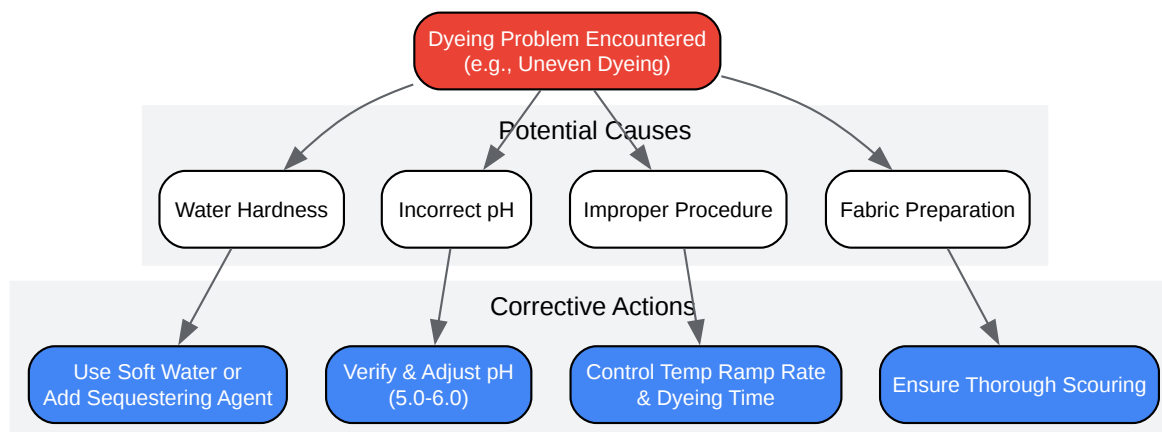
material thoroughly with warm and then cold water until the rinse water is clear. Consider an after-treatment with a cationic fixing agent.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for assessing the effect of water hardness.



[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for common dyeing issues with **Acid Black 107**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ACID BLACK 107|CAS NO.12218-96-1 [chinainterdyes.com]
- 2. textilelearner.net [textilelearner.net]
- 3. Acid Black 107 | 12218-96-1 [chemicalbook.com]
- 4. Acid Black 107 - Natural Black BGL - from Emperor Chem [emperordye.com]
- 5. worlddyevariety.com [worlddyevariety.com]
- 6. Cas 12218-96-1, Acid Black 107 | lookchem [lookchem.com]
- 7. How Does Water Hardness Affect Textile Dyeing? → Question [fashion.sustainability-directory.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]

- 10. textileindustry.net [textileindustry.net]
- 11. Reverse Micellar Dyeing of Cotton Fiber with Reactive Dyes: A Study of the Effect of Water pH and Hardness - PMC [pmc.ncbi.nlm.nih.gov]
- 12. nbino.com [nbino.com]
- 13. News - Why Sequestering Agents Are a Must-Have for Textile Dyeing [jindunchem-med.com]
- 14. sarex.com [sarex.com]
- 15. textileengineering.net [textileengineering.net]
- To cite this document: BenchChem. [Technical Support Center: Acid Black 107 Dyeing and Water Hardness]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1175314#effect-of-water-hardness-on-acid-black-107-dyeing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com